

# Spectroscopic Data for 2,4-Dichloro-6-methylquinoline: A Technical Guide

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## Compound of Interest

Compound Name: **2,4-Dichloro-6-methylquinoline**

Cat. No.: **B010657**

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This technical guide provides a comprehensive overview of the spectroscopic data for **2,4-dichloro-6-methylquinoline**, a key intermediate in pharmaceutical and materials science research. This document is intended for researchers, scientists, and drug development professionals, offering in-depth analysis and practical insights into the characterization of this compound.

## Introduction: The Significance of 2,4-Dichloro-6-methylquinoline

**2,4-Dichloro-6-methylquinoline** is a substituted quinoline derivative. The quinoline scaffold is a core structural motif in a wide array of biologically active compounds, including antimalarials, antibacterials, and anticancer agents. The specific substitution pattern of **2,4-dichloro-6-methylquinoline**, featuring chloro groups at the 2 and 4 positions and a methyl group at the 6 position, makes it a versatile precursor for the synthesis of more complex molecules with tailored biological activities. Accurate and thorough characterization of this intermediate is paramount to ensure the identity, purity, and quality of downstream products. Spectroscopic techniques are the cornerstone of this characterization, providing a detailed fingerprint of the molecular structure.

## Molecular Structure and Physicochemical Properties

A foundational understanding of the molecule's structure and basic properties is essential before delving into its spectroscopic signatures.

Molecular Structure:

Caption: Molecular structure of **2,4-Dichloro-6-methylquinoline**.

Table 1: Physicochemical Properties of **2,4-Dichloro-6-methylquinoline**

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>7</sub> Cl <sub>2</sub> N	<a href="#">[1]</a>
Molecular Weight	212.08 g/mol	<a href="#">[1]</a>
IUPAC Name	2,4-dichloro-6-methylquinoline	<a href="#">[1]</a>
CAS Number	102878-18-2	<a href="#">[1]</a>
Appearance	Solid (form)	<a href="#">[2]</a>

## Synthesis and Experimental Context

The method of synthesis can significantly influence the impurity profile of the final compound. A common route to 2,4-dichloroquinolines involves the chlorination of the corresponding 4-hydroxy-2-quinolones. For instance, the synthesis of the related 2,4-dichloro-8-methylquinoline is achieved by treating 4-hydroxy-8-methylquinolin-2(1H)-one with a mixture of phosphoryl chloride and phosphorus pentachloride<sup>[3]</sup>. This understanding is crucial for the analytical chemist, as it provides a rationale for anticipating potential side-products and unreacted starting materials that might be observed in the spectroscopic analysis.

Experimental Workflow for Synthesis and Characterization:

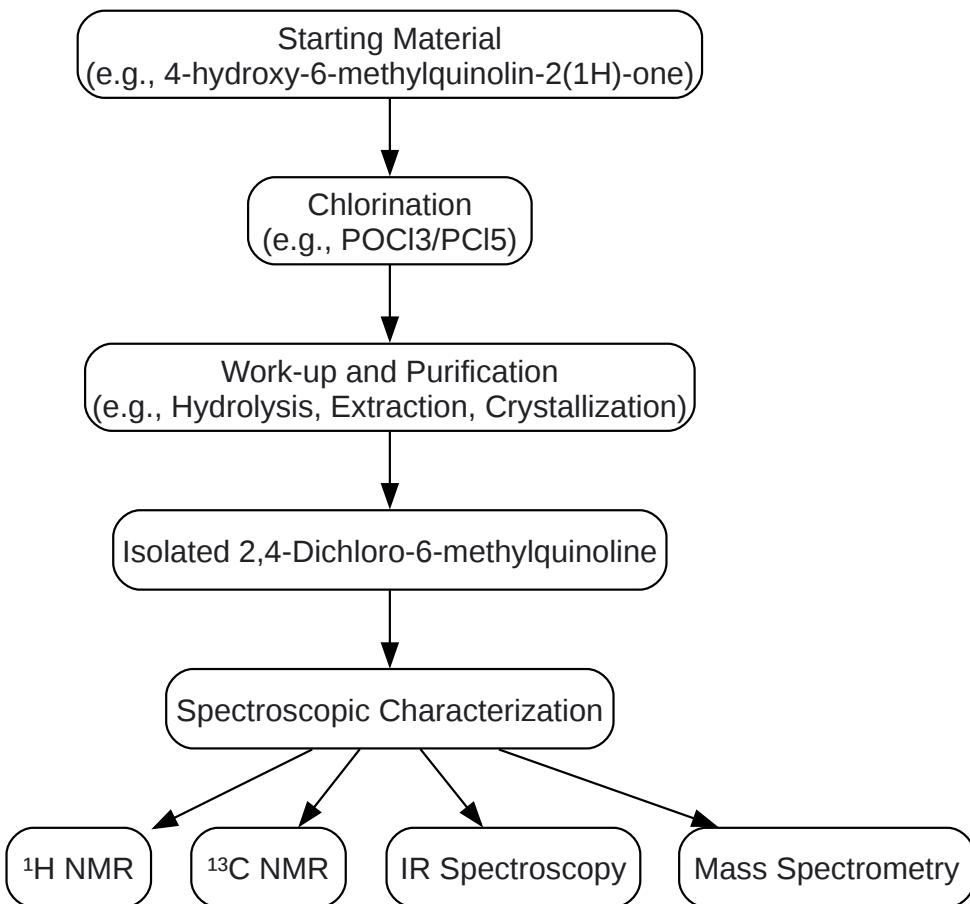


Figure 2: General workflow for the synthesis and characterization of 2,4-Dichloro-6-methylquinoline.

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## Sources

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- 2. organicchemistrydata.org [organicchemistrydata.org]

- 3. chem.libretexts.org [chem.libretexts.org]
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